

# Application Note: Quantification of $\gamma$ -Glutamyl-Histamine in Brain Tissue by LC-MS/MS

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## Compound of Interest

Compound Name: *gamma-Glu-His*

Cat. No.: *B1336585*

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## Introduction

$\gamma$ -Glutamyl-histamine ( $\gamma$ -Glu-His) is a dipeptide synthesized from glutamate and histamine, playing a role in the gamma-glutamyl cycle. Its presence and concentration in the brain are of increasing interest due to the neuromodulatory functions of its precursors. Histamine is a well-known neurotransmitter involved in various physiological processes, and glutamate is the primary excitatory neurotransmitter in the central nervous system. The quantification of  $\gamma$ -Glu-His in brain tissue is essential for understanding its physiological and pathological roles, particularly in neuroinflammation, neurodegenerative diseases, and the metabolic interplay between the glutamatergic and histaminergic systems. This application note provides a detailed protocol for the sensitive and specific quantification of  $\gamma$ -Glu-His in brain tissue using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

## Signaling Pathway: The Gamma-Glutamyl Cycle and $\gamma$ -Glu-His Metabolism

$\gamma$ -Glu-His is synthesized by the enzyme  $\gamma$ -glutamyl transpeptidase (GGT), which transfers the  $\gamma$ -glutamyl moiety from a donor, such as glutathione (GSH), to histamine. The breakdown of  $\gamma$ -Glu-His can occur via the action of  $\gamma$ -glutamyl cyclotransferase, releasing histamine and 5-oxoproline. This metabolic pathway is an integral part of the larger gamma-glutamyl cycle, which is crucial for GSH homeostasis and amino acid transport.

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